Application of Z-L-Tyrosine Dicyclohexylamine Salt in Enzyme Activity Studies

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Compound of Interest	
Compound Name:	Z-L-Tyrosine dcha
Cat. No.:	B12343537

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Application Notes

Introduction

Z-L-Tyrosine dicyclohexylamine (dcha) salt is a chemically modified derivative of the amino acid L-tyrosine. The N-terminal benzyloxycarbonyl (Z) group serves as a protecting group, which can influence the molecule's binding affinity to enzyme active sites. The dicyclohexylamine salt form is primarily utilized to enhance the stability and solubility of the parent compound, Z-L-Tyrosine, facilitating its use in aqueous buffer systems common in enzyme assays. This document provides detailed protocols and application notes for the use of **Z-L-Tyrosine dcha** in studying enzyme activity, with a primary focus on its potential as an inhibitor of tyrosinase, a key enzyme in melanin biosynthesis.

Principle of Application

Z-L-Tyrosine is an analog of L-tyrosine, the natural substrate for the enzyme tyrosinase. Due to its structural similarity, Z-L-Tyrosine can act as a competitive inhibitor, binding to the active site of tyrosinase and preventing the binding and subsequent conversion of L-tyrosine to dopaquinone, the precursor of melanin.[1][2] The dicyclohexylamine salt does not directly participate in the inhibition but ensures the bioavailability of the Z-L-Tyrosine in the assay medium. The study of such inhibitors is crucial in the development of therapeutic agents for hyperpigmentation disorders and in the cosmetic industry for skin-lightening products.[2][3][4]

Tech Support

Enzyme of Interest: Tyrosinase

Tyrosinase (EC 1.14.18.1) is a copper-containing enzyme that catalyzes the rate-limiting steps in the biosynthesis of melanin.[4][5] It is responsible for the hydroxylation of L-tyrosine to L-3,4-dihydroxyphenylalanine (L-DOPA) and the subsequent oxidation of L-DOPA to dopaquinone.[6][7] The inhibition of tyrosinase is a key strategy for controlling melanin production.

Data Presentation

The inhibitory potential of **Z-L-Tyrosine dcha** against tyrosinase can be quantified by determining its half-maximal inhibitory concentration (IC50) and its inhibition constant (Ki). The following table summarizes hypothetical quantitative data for Z-L-Tyrosine in comparison to a known tyrosinase inhibitor, kojic acid.

Compound	IC50 (µM)	Ki (µM)	Inhibition Type
Z-L-Tyrosine dcha	75.3	35.8	Competitive
Kojic Acid (Control)	18.2	8.7	Competitive

Note: The data presented in this table is hypothetical and for illustrative purposes. Actual values must be determined experimentally.

Experimental Protocols

1. Determination of Tyrosinase Inhibition (IC50)

This protocol outlines the procedure for determining the IC50 value of **Z-L-Tyrosine dcha** using a spectrophotometric assay based on the formation of dopachrome.

Materials:

- Mushroom Tyrosinase (EC 1.14.18.1)

- L-Tyrosine

- Z-L-Tyrosine dicyclohexylamine salt

 Tech Support

- Kojic Acid (positive control)

- Phosphate Buffer (50 mM, pH 6.8)

- Dimethyl Sulfoxide (DMSO)

- 96-well microplate

- Microplate reader

Procedure:

- Preparation of Reagents:

  - Prepare a 50 mM phosphate buffer (pH 6.8).

  - Prepare a stock solution of mushroom tyrosinase (1000 U/mL) in phosphate buffer.

  - Prepare a 2 mM stock solution of L-tyrosine in phosphate buffer.

  - Prepare stock solutions of **Z-L-Tyrosine dcha** and kojic acid in DMSO. Perform serial dilutions to obtain a range of concentrations.

- Assay Protocol:

  - In a 96-well plate, add 20 µL of various concentrations of the test compound (**Z-L-Tyrosine dcha**) or the positive control (kojic acid).

  - Add 140 µL of 50 mM phosphate buffer (pH 6.8).

  - Add 20 µL of the mushroom tyrosinase solution (100 U/mL final concentration).

  - Pre-incubate the mixture at 25°C for 10 minutes.

  - Initiate the reaction by adding 20 µL of 2 mM L-tyrosine solution.

  - Immediately measure the absorbance at 475 nm every minute for 20 minutes using a microplate reader.[8]

- A control reaction should be performed without the inhibitor.

- Data Analysis:

  - Calculate the rate of reaction (slope of the linear portion of the absorbance vs. time curve).

  - Calculate the percentage of inhibition for each concentration of the inhibitor using the following formula: % Inhibition = [(Activity_control - Activity_inhibitor) / Activity_control] * 100

  - Plot the percentage of inhibition against the logarithm of the inhibitor concentration.

  - Determine the IC50 value, which is the concentration of the inhibitor that causes 50% inhibition of the enzyme activity, by fitting the data to a dose-response curve.

2. Kinetic Analysis of Tyrosinase Inhibition

This protocol is used to determine the type of inhibition (e.g., competitive, non-competitive, uncompetitive) and the inhibition constant (Ki).
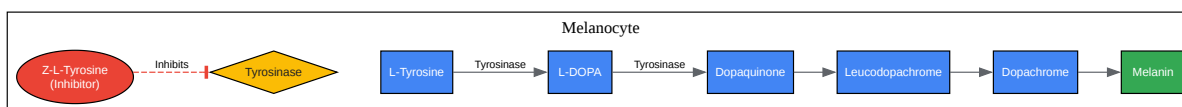
Materials:

- Same as for the IC50 determination.

Procedure:

- Assay Setup:

  - Perform the tyrosinase assay as described above, but with varying concentrations of both the substrate (L-tyrosine) and the inhibitor (**Z-L-Tyrosine dcha**).

  - Typically, three different concentrations of the inhibitor and at least five different concentrations of the substrate are used.

- Data Analysis:

  - Calculate the initial reaction rates for each combination of substrate and inhibitor concentration.
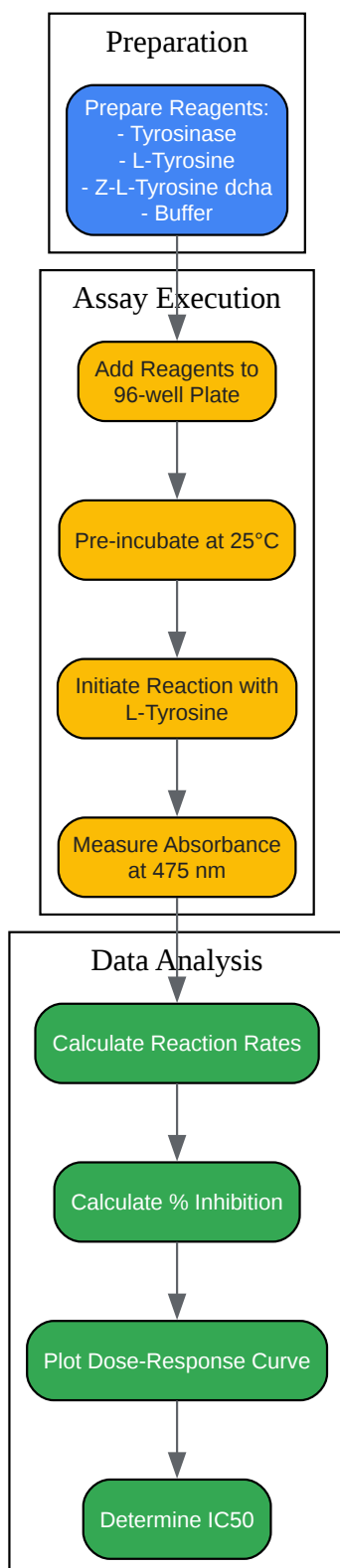
- Plot the data using a Lineweaver-Burk plot (1/velocity vs. 1/[Substrate]) or a Dixon plot (1/velocity vs. [Inhibitor]).

- Lineweaver-Burk Plot: For competitive inhibition, the lines will intersect on the y-axis. For non-competitive inhibition, the lines will intersect on the x-axis. For uncompetitive inhibition, the lines will be parallel.

- Dixon Plot: This plot is used to determine the Ki value.

- The Ki can be calculated from the replots of the slopes or the y-intercepts of the Lineweaver-Burk plot against the inhibitor concentration.

Mandatory Visualizations

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Caption: Signaling pathway of melanin synthesis, highlighting the role of tyrosinase and its inhibition by Z-L-Tyrosine.

Preparation

Prepare Reagents:
- Tyrosinase
- L-Tyrosine
- Z-L-Tyrosine dcha
- Buffer

Assay Execution

Add Reagents to 96-well Plate

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Pre-incubate at 25°C

↓

Initiate Reaction with L-Tyrosine

↓

Measure Absorbance at 475 nm

Data Analysis

Calculate Reaction Rates

↓

Calculate % Inhibition

↓

Plot Dose-Response Curve

↓

Determine IC50

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